

Application Note: Comprehensive Characterization of 1-[(2,5-Dimethylphenyl)sulfonyl]piperazine

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Compound of Interest

Compound Name:	1-[(2,5-Dimethylphenyl)sulfonyl]piperazine
CAS No.:	524711-33-9
Cat. No.:	B1299650

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Introduction

1-[(2,5-Dimethylphenyl)sulfonyl]piperazine is a substituted piperazine derivative. The piperazine ring is a common scaffold in medicinal chemistry, and its derivatives are investigated for a wide range of pharmacological activities.^[1] The characterization of such compounds is a critical step in drug discovery and development, ensuring identity, purity, and stability. This application note provides a comprehensive guide to the analytical methods for the thorough characterization of **1-[(2,5-Dimethylphenyl)sulfonyl]piperazine**, intended for researchers, scientists, and drug development professionals.

The methodologies detailed herein are designed to provide a multi-faceted analytical approach, from chromatographic separation and quantification to definitive structural elucidation and thermal stability assessment. Each protocol is presented with the underlying scientific rationale

to empower the user to not only execute the method but also to understand and troubleshoot the analytical process.

Physicochemical Properties (Predicted)

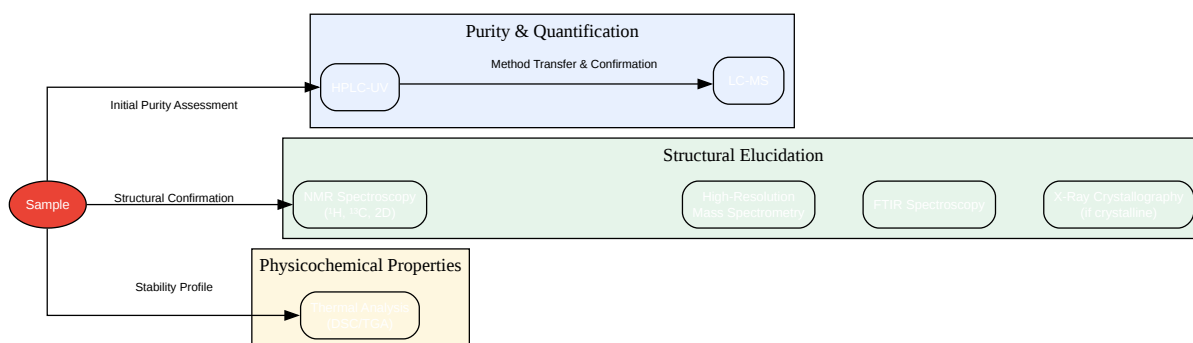
A preliminary understanding of the physicochemical properties of **1-[(2,5-Dimethylphenyl)sulfonyl]piperazine** is essential for method development. Based on its structure, the following properties can be anticipated:

Property	Predicted Value/Characteristic	Rationale
Molecular Formula	C ₁₂ H ₁₈ N ₂ O ₂ S	Derived from the chemical structure.
Molecular Weight	254.35 g/mol	Calculated from the molecular formula.
Appearance	White to off-white solid	Typical for many organic compounds of this nature.
Solubility	Soluble in organic solvents (e.g., Methanol, Acetonitrile, DMSO, Dichloromethane). Limited solubility in water.	The presence of the aromatic ring and sulfonyl group suggests a degree of lipophilicity.
UV Absorbance	Expected to have UV absorbance due to the substituted phenyl ring.	The chromophore will allow for detection by UV-Vis spectrophotometry.
Melting Point	Expected to be a solid with a defined melting point.	Crystalline solids typically exhibit sharp melting points. ^[2]

Analytical Workflow for Comprehensive Characterization

A logical and systematic workflow is crucial for the complete characterization of a novel compound. The following diagram illustrates the proposed analytical strategy, ensuring that

each step builds upon the last to create a complete analytical profile of **1-[(2,5-Dimethylphenyl)sulfonyl]piperazine**.



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Sources

- 1. revroum.lew.ro [revroum.lew.ro]
- 2. ijppr.humanjournals.com [ijppr.humanjournals.com]
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